

Application of BETd-260 in MOLM-13 cell viability assays.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *BETd-260*

Cat. No.: *B15621381*

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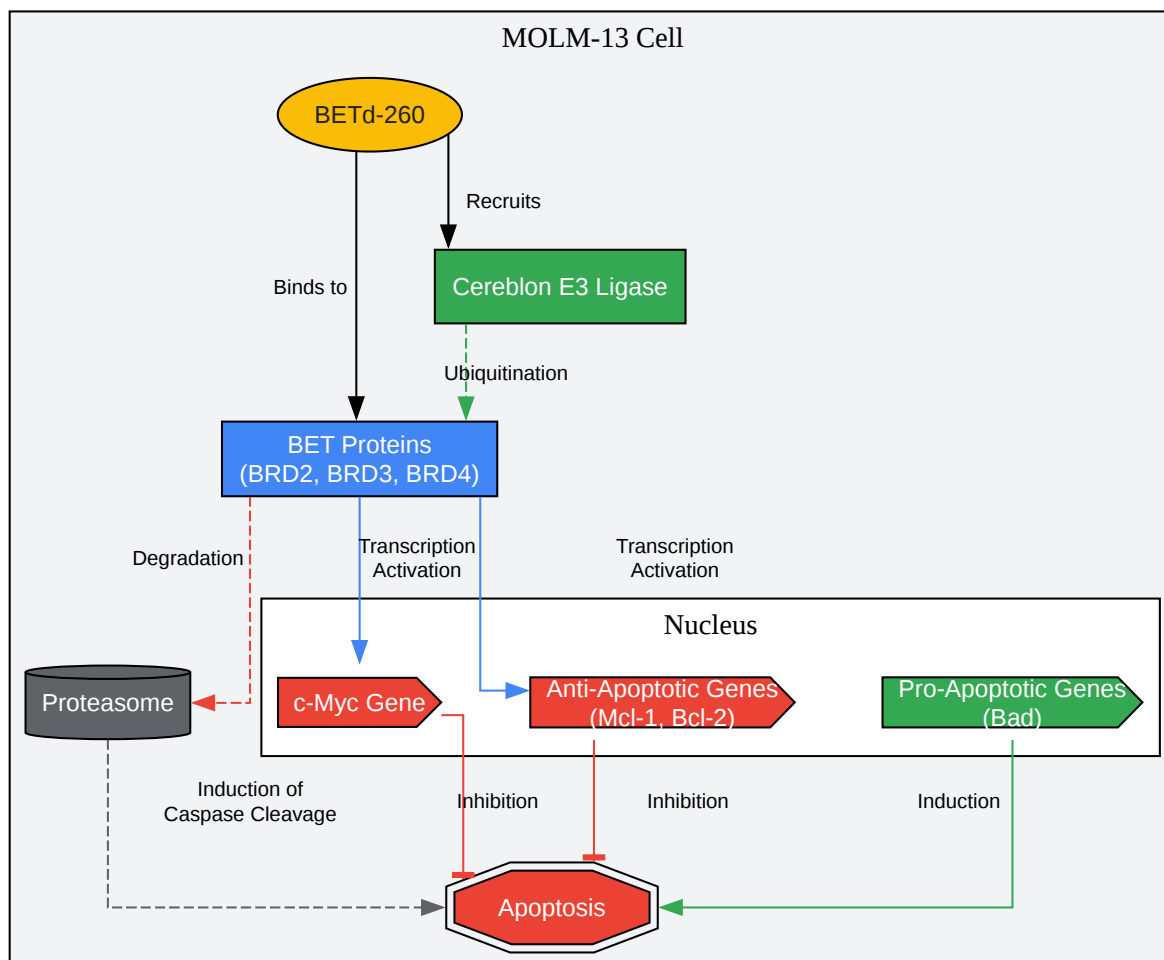
For Researchers, Scientists, and Drug Development Professionals

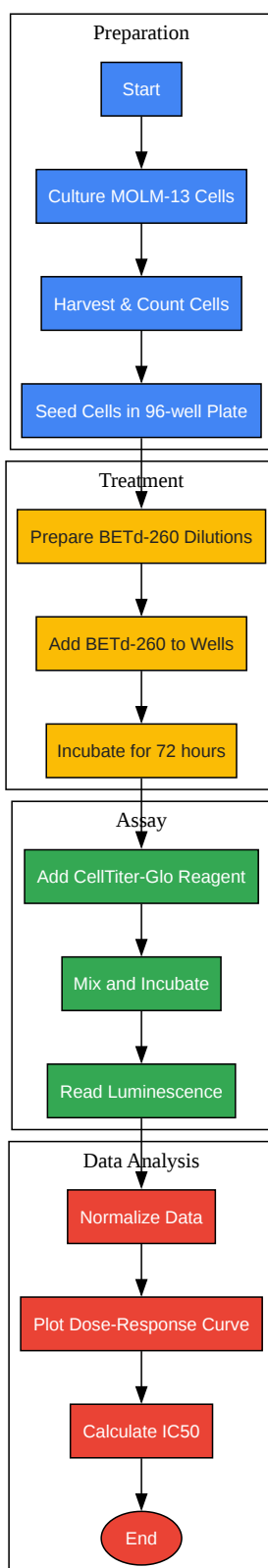
Introduction

BETd-260 is a potent and promising Proteolysis Targeting Chimera (PROTAC) designed to target the Bromodomain and Extra-Terminal (BET) family of proteins for degradation.^[1] The BET family, which includes BRD2, BRD3, and BRD4, are epigenetic "readers" that play a crucial role in the regulation of gene transcription.^[2] In various cancers, including acute myeloid leukemia (AML), BET proteins are key regulators of oncogenes such as c-Myc.^{[3][4]} **BETd-260** functions by linking a BET ligand to a Cereblon E3 ligase ligand, thereby inducing the ubiquitination and subsequent proteasomal degradation of BRD2, BRD3, and BRD4.^[1] This degradation leads to the downregulation of critical oncogenes and the induction of apoptosis, making **BETd-260** a compelling therapeutic candidate for AML.^{[1][2]} The MOLM-13 cell line, derived from a patient with AML, is a widely used model for studying the efficacy of novel therapeutic agents against this disease.^[5]

Mechanism of Action

BETd-260 exerts its cytotoxic effects in MOLM-13 cells through a well-defined mechanism of action. As a PROTAC, it facilitates the degradation of BET proteins, which in turn downregulates the transcription of the key oncogene c-Myc.[2] This disruption of oncogenic signaling ultimately leads to the induction of apoptosis, characterized by the cleavage of PARP and caspase-3.[2] The compound has been shown to suppress the expression of anti-apoptotic proteins such as Mcl-1 and Bcl-2, while increasing the expression of the pro-apoptotic protein Bad.[1]





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- To cite this document: BenchChem. [Application of BETd-260 in MOLM-13 cell viability assays.]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15621381/docs#application-of-betd-260-in-molm-13-cell-viability-assays>]

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